

Technical Guide: H-Glu-Ser-Leu-Phe-OH (ESLF)

Structure-Activity Relationship

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Compound of Interest

Compound Name: *H-Glu-Ser-Leu-Phe-OH*

CAS No.: 286471-35-0

Cat. No.: B1448978

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Executive Summary & Identity

H-Glu-Ser-Leu-Phe-OH is a synthetic tetrapeptide comprised of Glutamic acid, Serine, Leucine, and Phenylalanine. Its sequence contains a distinct amphiphilic character, transitioning from a hydrophilic/acidic N-terminus to a hydrophobic/aromatic C-terminus. This structural motif is highly characteristic of Angiotensin-Converting Enzyme (ACE) inhibitors derived from food protein hydrolysates.

- Sequence: Glutamyl-Seryl-Leucyl-Phenylalanine^[1]
- Code: ESLF
- CAS Registry Number: 286471-35-0^[2]
- Molecular Formula:
- Molecular Weight: ~494.54 g/mol

- Key Pharmacophore: C-terminal -Leu-Phe (Critical for hydrophobic pocket binding in proteases/receptors).

Structural Characterization & Physicochemical Profile[3]

The biological activity of ESLF is dictated by its side-chain properties. The transition from charged to hydrophobic residues creates a "polarized" molecule effective at interface interactions.

Table 1: Residue-Specific Physicochemical Contributions

Residue	Position	Property	SAR Contribution
Glu (E)	N-Terminus	Acidic, Hydrophilic	Provides water solubility; potential for Zinc () chelation in metalloprotease active sites.
Ser (S)	Position 2	Polar, Uncharged	Acts as a flexible spacer; Hydroxyl group (-OH) allows for H-bonding with receptor backbones.
Leu (L)	Position 3	Hydrophobic, Aliphatic	Critical for hydrophobic interaction; fits into the or subsites of target enzymes (e.g., ACE).
Phe (F)	C-Terminus	Aromatic, Hydrophobic	The "Anchor" Residue. stacking interactions; dominant factor in binding affinity to hydrophobic pockets.

Stability & Solubility[3]

- Isoelectric Point (pI): ~3.8. At physiological pH (7.4), the peptide is net negative (Glu side chain and C-term are deprotonated; N-term

is protonated).

- Solubility: High in aqueous buffers (pH > 4.0) due to the Glutamic Acid residue.
- Degradation: Susceptible to Pepsin (cleaves C-terminal to Phe/Leu) and Chymotrypsin (cleaves C-terminal to Phe).

Biological Activity & Mechanism of Action

Primary Mechanism: ACE Inhibition

(Hypothetical/Analogous)

The sequence -Leu-Phe-OH is a well-documented pharmacophore for inhibiting Angiotensin-Converting Enzyme (ACE), a key regulator of blood pressure.

- Mechanism: ACE prefers substrates/inhibitors with hydrophobic C-terminal residues (Pro, Phe, Tyr).
- ESLF Interaction:
 - The C-terminal Phe binds to the
subsite of ACE via hydrophobic/aromatic interactions.
 - The penultimate Leu aligns with the
subsite.
 - The N-terminal Glu may interact with the Zinc ion (
) in the ACE active site, stabilizing the inhibitory complex.

Secondary Mechanism: Immunomodulation

Peptides containing Glu-Ser motifs are often observed in cytokine receptors or as degradation products of Casein (Casomorphin analogs). While ESLF is not a classic opioid peptide (lacking the N-terminal Tyr), it may function as a weak antagonist or modulator in chemotactic pathways due to the Leu-Phe motif, which resembles the chemotactic peptide f-Met-Leu-Phe (fMLP).

Structure-Activity Relationship (SAR) Analysis

The SAR of ESLF can be mapped by systematically modifying residues to observe shifts in binding affinity or stability.

Alanine Scanning (Theoretical Impact)

- Glu1

Ala: Loss of solubility and potential Zinc chelation. Likely decreased activity if electrostatic clamping is required.

- Ser2

Ala: Minimal impact on binding, but may alter backbone flexibility.

- Leu3

Ala: Significant loss of activity. The bulky isobutyl side chain is essential for hydrophobic fit.

- Phe4

Ala: Abolishment of activity. The aromatic ring is the primary anchor for the target receptor/enzyme.

Terminal Modifications

- N-Acetylation: Caps the positive charge. Increases lipophilicity and stability against aminopeptidases. Often increases potency for intracellular targets.
- C-Amidation: Removes the negative charge. May reduce potency for ACE inhibition (which requires a free carboxylate for Zinc coordination) but increase potency for receptor binding (GPCRs).

Cyclization

Cyclizing ESLF (Head-to-Tail) would constrain the conformation.

- Effect: Likely reduces susceptibility to proteolysis. However, the rigid structure might prevent the "induced fit" required for the C-terminal Phe to enter deep hydrophobic pockets.

Experimental Protocols

Protocol A: Solid-Phase Peptide Synthesis (Fmoc-SPPS)

Objective: Synthesize high-purity **H-Glu-Ser-Leu-Phe-OH**.

- Resin Loading: Use Wang Resin pre-loaded with Fmoc-Phe-OH (0.5–0.8 mmol/g).
- Deprotection: Treat resin with 20% Piperidine in DMF (2 x 10 min) to remove Fmoc group. Wash with DMF/DCM.
- Coupling (Iterative):
 - Activate next amino acid (Fmoc-Leu-OH, Fmoc-Ser(tBu)-OH, Fmoc-Glu(OtBu)-OH).
 - Reagents: HBTU (4 eq), HOBT (4 eq), DIPEA (8 eq).
 - Reaction time: 45–60 min at room temperature.
 - Note: Use side-chain protected Ser(tBu) and Glu(OtBu) to prevent side reactions.
- Cleavage:
 - Reagent: TFA/TIS/H₂O (95:2.5:2.5).
 - Time: 2–3 hours.
 - Precipitate in cold Diethyl Ether.
- Purification:
 - RP-HPLC (C18 column).
 - Gradient: 5% to 60% Acetonitrile in water (+0.1% TFA).
 - Target Mass:

Da.

Protocol B: In Vitro ACE Inhibition Assay

Objective: Determine the

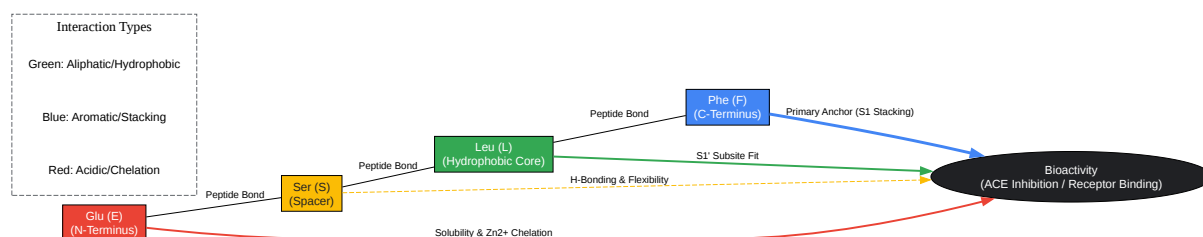
of ESLF.

- Substrate: Hippuryl-His-Leu (HHL).
- Enzyme: Rabbit Lung ACE.
- Reaction:
 - Mix 50 μ L Enzyme + 50 μ L ESLF (serial dilutions) + 150 μ L HHL (5 mM in Borate buffer, pH 8.3).
 - Incubate at 37°C for 30 mins.
- Termination: Add 250 μ L 1M HCl.
- Extraction: Add 1.5 mL Ethyl Acetate (extracts the product Hippuric Acid). Vortex and centrifuge.
- Quantification: Evaporate organic layer, resolubilize in water, measure Absorbance at 228 nm.
- Calculation: % Inhibition =

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Visualization of SAR Logic

The following diagram illustrates the functional roles of each residue in the ESLF sequence within a biological context.



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Figure 1: Functional mapping of the ESLF tetrapeptide residues to their biological roles.[3][4][5][6][7]

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